

5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline safety and handling

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Compound of Interest

Compound Name: 5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline

Cat. No.: B1314148

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An In-Depth Technical Guide to the Safety and Handling of **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**. It is intended for use by qualified professionals. A comprehensive risk assessment should be conducted before handling this chemical. The chemical, physical, and toxicological properties of this compound have not been thoroughly investigated.[\[1\]](#)

Introduction

5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline is a chlorinated derivative of tetrahydroisoquinoline. While its specific applications and biological activities are not extensively documented in publicly available safety literature, its structural similarity to other biologically active isoquinolines suggests it should be handled with care. This guide synthesizes the available safety data to provide a framework for its safe handling in a research and development setting.

Hazard Identification and Classification

As of the latest available data, a harmonized classification for **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline** under GHS (Globally Harmonized System of Classification and Labelling of Chemicals) is not readily available. However, based on the information from the Material Safety Data Sheet (MSDS), the following potential hazards should be considered[1]:

- Inhalation: May cause respiratory irritation.[1]
- Skin Contact: Potential for skin irritation. Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.[1]
- Eye Contact: Potential for eye irritation.[1]
- Ingestion: The effects of ingestion are not known, but it should be considered potentially harmful.

It is important to note that this substance has not been identified as a probable, possible, or confirmed human carcinogen by IARC at levels greater than or equal to 0.1%. [1]

Physical and Chemical Properties

A significant lack of empirical data exists for the physical and chemical properties of **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**. The available information is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ Cl ₂ N	[1]
Molecular Weight	202.08 g/mol	[1]
Appearance	Not available	[1]
Melting Point	Not available	[1]
Boiling Point	Not available	[1]
Solubility in Water	Not available	[1]
Specific Gravity/Density	Not available	[1]
Flash Point	Not available	[1]
Autoignition Temperature	Not available	[1]

Stability and Reactivity

Parameter	Description
Chemical Stability	Stable under recommended storage conditions. [1]
Conditions to Avoid	Avoid moisture. The compound is described as hygroscopic. [1]
Incompatible Materials	Acids, Acid chlorides, Acid anhydrides, Oxidizing agents. [1]
Hazardous Decomposition Products	In the event of a fire, hazardous decomposition products include carbon dioxide, nitrogen oxides (NO _x), and hydrogen chloride gas. [1]

Experimental Protocols: Risk Assessment for Handling

Given the limited toxicological data, a thorough risk assessment is mandatory before any experimental work.

Methodology for a Standard Laboratory Risk Assessment:

- Hazard Identification:
 - Review the MSDS for **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**.[\[1\]](#)
 - Note the lack of comprehensive toxicological data and treat the substance as potentially hazardous upon inhalation, ingestion, and skin/eye contact.[\[1\]](#)
 - Identify potential for respiratory irritation and allergic reactions.[\[1\]](#)
 - Consider the hazards of all other chemicals to be used in the procedure.
- Exposure Assessment:
 - Evaluate the proposed experimental procedure to identify potential routes of exposure (e.g., weighing, transferring, heating, generating aerosols).
 - Quantify the amount of substance to be used.
 - Determine the frequency and duration of handling.
- Risk Characterization:
 - Based on the identified hazards and potential for exposure, characterize the risk level (e.g., low, medium, high). For a substance with unknown toxicological properties, a conservative (higher risk) approach is recommended.
- Control Measures:
 - Based on the risk characterization, define the necessary control measures. This must include, at a minimum:
 - Engineering Controls: Use of a certified chemical fume hood for all manipulations to avoid inhalation of dust or vapors.[\[1\]](#)
 - Personal Protective Equipment (PPE): Specify the required PPE (see Section 6).

- Administrative Controls: Develop a Standard Operating Procedure (SOP) for the experiment. Ensure all personnel are trained on the SOP and the hazards of the chemical.
- Emergency Planning:
 - Outline procedures for spills, personal exposure, and fire (see Section 8).
 - Ensure all necessary emergency equipment (spill kit, eyewash station, safety shower, fire extinguisher) is accessible and functional.
- Review and Approval:
 - The risk assessment must be reviewed and approved by the laboratory supervisor and/or the institutional Environmental Health and Safety (EHS) department before work commences.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**.[\[1\]](#)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [1]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. [1] A lab coat or chemical-resistant apron should also be worn.
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [1]

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- **Storage:** Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place. Store under an inert gas as the material is hygroscopic.[\[1\]](#)

Emergency Procedures

In all cases of exposure, consult a physician and show them the Safety Data Sheet.[\[1\]](#)

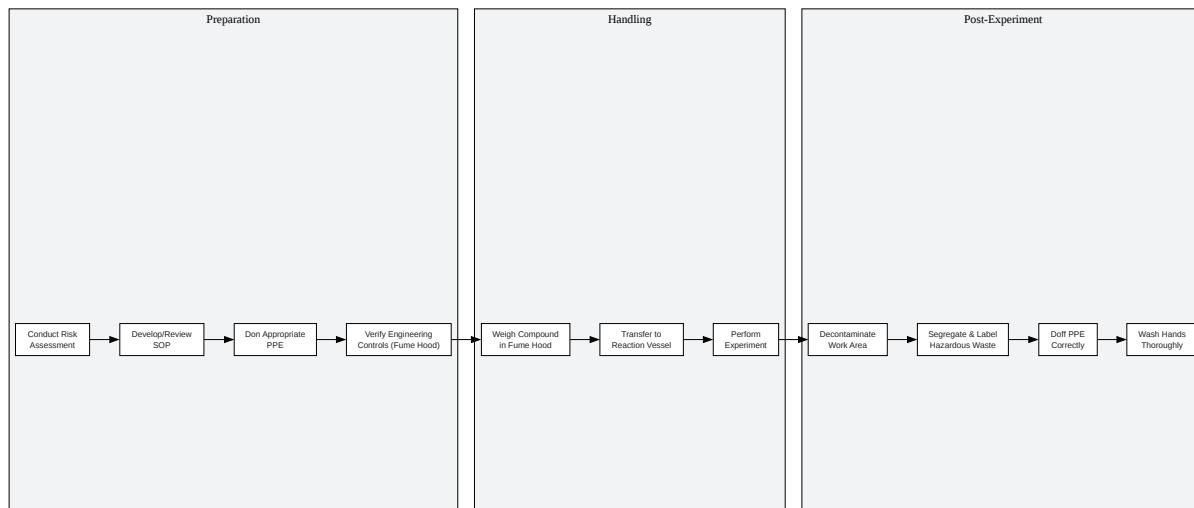
Emergency	Procedure
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1]
Accidental Release	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust. Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal. Do not let the product enter drains. [1]
Fire Fighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Wear a self-contained breathing apparatus for firefighting if necessary. [1]

Waste Disposal

Dispose of this material through a licensed professional waste disposal service. Burn in a chemical incinerator equipped with an afterburner and scrubber. Contaminated packaging should be disposed of as an unused product.[\[1\]](#)

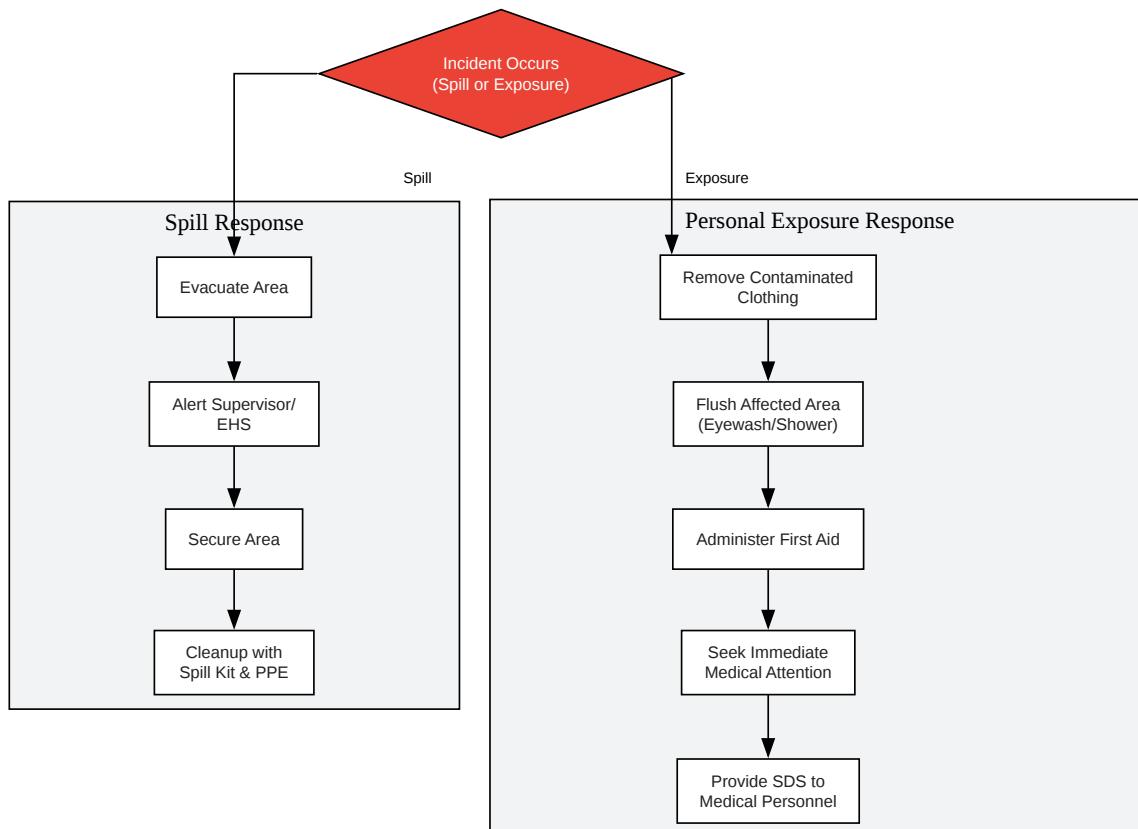
Visualized Workflows

The following diagrams illustrate key logical workflows for handling **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**.



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Caption: General workflow for safely handling **5,7-Dichloro-1,2,3,4-tetrahydroisoquinoline**.



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Caption: Emergency response logical flow for spills or personal exposure incidents.

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References

- 1. capotchem.com [capotchem.com]
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